

An In-depth Technical Guide to Ethyl Nonadecanoate

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Compound of Interest		
Compound Name:	Ethyl nonadecanoate	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physicochemical properties of **ethyl nonadecanoate**, a long-chain fatty acid ethyl ester. The information is curated for professionals in research and development, with a focus on clarity and practical application.

Physicochemical Properties of Ethyl Nonadecanoate

Ethyl nonadecanoate is the ethyl ester of nonadecanoic acid. Its properties are summarized in the table below, providing a quick reference for laboratory and development settings.



Property	Value	Source
Molecular Formula	C21H42O2	[1][2][3][4]
Molecular Weight	326.56 g/mol	[1]
CAS Number	18281-04-4	
Appearance	White or colorless to light yellow powder, lump, or clear liquid	
Melting Point	33 - 36 °C	
Purity	>99%	_
Storage Temperature	Room temperature or 0 - 8 °C	_

Experimental Protocols: Synthesis of Ethyl Nonadecanoate via Fischer Esterification

A common method for the synthesis of **ethyl nonadecanoate** is through Fischer esterification. This acid-catalyzed reaction involves the esterification of nonadecanoic acid with ethanol.

Materials:

- Nonadecanoic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Organic solvent (e.g., diethyl ether or hexane) for extraction
- Round-bottom flask



- · Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve nonadecanoic acid in an excess of anhydrous ethanol.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Reflux: Attach a reflux condenser and heat the mixture to the boiling point of ethanol. Allow the reaction to reflux for several hours to drive the equilibrium towards the product.
- Workup: After cooling, transfer the reaction mixture to a separatory funnel.
- Neutralization: Wash the mixture with a saturated solution of sodium bicarbonate to neutralize the excess acid.
- Extraction: Extract the ethyl nonadecanoate into an organic solvent like diethyl ether.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Remove the solvent using a rotary evaporator to yield the crude ethyl nonadecanoate.
- Purification: The product can be further purified by distillation or chromatography.

Visualization of a Representative Experimental Workflow

The following diagram illustrates a generalized workflow for the analysis of fatty acid ethyl esters (FAEEs) like **ethyl nonadecanoate** from a biological sample, a common application in metabolic research.





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Caption: Workflow for Fatty Acid Ethyl Ester Analysis.

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